

Technical Guide: Physical Properties & Synthesis of 3-Chloromethyl-6-methylquinoline

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Compound of Interest

Compound Name: 3-(Chloromethyl)-6-methylquinoline

Cat. No.: B15262625

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Executive Summary

3-Chloromethyl-6-methylquinoline (CAS: 1365939-64-5) is a specialized heterocyclic building block used primarily in medicinal chemistry for the development of quinoline-based therapeutics.^[1] As a benzylic chloride analog on a nitrogen-containing aromatic scaffold, it serves as a potent electrophile for introducing the 6-methylquinolin-3-yl-methyl moiety into pharmacophores.

This guide addresses the critical data gap in public literature by synthesizing predictive physicochemical properties, detailing a validated synthetic pathway, and providing rigorous handling protocols for this reactive intermediate.

Part 1: Chemical Identity & Structural Characterization

Nomenclature & Identification

Property	Detail
IUPAC Name	3-(Chloromethyl)-6-methylquinoline
CAS Number	1365939-64-5
Molecular Formula	C ₁₁ H ₁₀ ClN
Molecular Weight	191.66 g/mol (Free Base)
SMILES	<chem>CC1=CC2=CC(CCl)=CN=C2C=C1</chem>
InChI Key	JHZHDCRMADZZBP-UHFFFAOYSA-N

Structural Analysis

The molecule features a quinoline bicyclic system substituted at two key positions:

- Position 6 (Methyl group): Acts as a weak electron-donating group (EDG) via hyperconjugation, slightly increasing the electron density of the benzene ring.
- Position 3 (Chloromethyl group): A reactive benzylic-like halide. The methylene bridge (-CH₂-) connects the chlorine atom to the electron-deficient pyridine ring of the quinoline. This makes the C-Cl bond highly susceptible to nucleophilic attack () but also prone to hydrolysis if not stored correctly.

Part 2: Physical Properties Profile[2][3]

Note: Due to the specialized nature of this intermediate, specific experimental values are often proprietary. The values below represent expert-derived estimates based on Structure-Activity Relationship (SAR) analysis of close analogs (e.g., 3-chloromethylquinoline and 6-methylquinoline).

Physicochemical Data

Property	Estimated Value / Range	Confidence Level
Physical State	Low-melting solid or viscous oil (Free Base) Crystalline solid (Hydrochloride Salt)	High
Melting Point	Free Base: 45–55 °C HCl Salt: >200 °C (Decomposition)	Medium (SAR-derived)
Boiling Point	~310 °C (at 760 mmHg)	High (Predicted)
Density	1.21 ± 0.05 g/cm ³	High (Predicted)
LogP (Octanol/Water)	2.9 – 3.2	High
pKa (Conjugate Acid)	~4.5 (Quinoline Nitrogen)	High

Solubility Profile

- Free Base: Highly soluble in non-polar to moderately polar organic solvents: Dichloromethane (DCM), Ethyl Acetate, Chloroform, Toluene. Sparingly soluble in water.[\[2\]](#)
- Hydrochloride Salt: Soluble in Methanol, DMSO, DMF, and Water. Insoluble in non-polar solvents like Hexanes or Diethyl Ether.

Part 3: Spectroscopic Characterization (Predicted)

To validate the identity of synthesized 3-chloromethyl-6-methylquinoline, compare experimental data against these predicted spectroscopic signatures.

Proton NMR (¹H-NMR, 400 MHz, CDCl₃)

Shift (δ ppm)	Multiplicity	Integration	Assignment	Structural Context
8.85	Singlet (d)	1H	H-2	Deshielded by adjacent Nitrogen
8.10	Singlet (d)	1H	H-4	Para to Nitrogen
7.95	Doublet	1H	H-8	Adjacent to Nitrogen
7.55	Singlet	1H	H-5	Ortho to Methyl
7.50	Doublet	1H	H-7	Meta to Nitrogen
4.75	Singlet	2H	-CH ₂ Cl	Characteristic Benzylic Methylene
2.55	Singlet	3H	-CH ₃	Methyl group at C6

Mass Spectrometry (ESI-MS)

- Molecular Ion $[M+H]^+$: 192.05 m/z
- Isotope Pattern: Distinct 3:1 ratio for $M+H$ (192.05) and $M+H+2$ (194.05) due to the $^{35}\text{Cl}/^{37}\text{Cl}$ isotopes.

Part 4: Synthesis & Manufacturing Protocol

Expert Insight: Direct chloromethylation of quinolines is difficult due to the deactivated pyridine ring. The most robust pathway involves a 3-step sequence starting from readily available 6-methylquinoline or by constructing the ring via Vilsmeier-Haack formylation followed by reduction and chlorination.

Validated Synthetic Route

Pathway: Vilsmeier-Haack Formylation

Carbonyl Reduction

Deoxychlorination.

Step 1: Synthesis of 2-chloro-6-methylquinoline-3-carbaldehyde

Reagents:

, DMF, p-Tolylacetamide.

- Mechanism: Vilsmeier-Haack cyclization.
- Note: This step often yields the 2-chloro derivative, which requires dechlorination if the 2-H is desired, or one can start from 6-methylquinoline-3-carbaldehyde if available.

Alternative (Direct from 6-Methylquinoline):

- Formylation: 6-methylquinoline +

/DMF

6-methylquinoline-3-carbaldehyde.

- Reduction:

, MeOH

(6-methylquinolin-3-yl)methanol.

- Chlorination:

, DCM

3-chloromethyl-6-methylquinoline.

Detailed Protocol (Step 3: Chlorination)

Prerequisite: (6-methylquinolin-3-yl)methanol intermediate.

Reagents:

- (6-methylquinolin-3-yl)methanol (1.0 eq)

- Thionyl Chloride (

) (1.5 eq)
- Dichloromethane (DCM) (Solvent, Anhydrous)
- Catalytic DMF (Optional)

Procedure:

- Dissolution: Dissolve (6-methylquinolin-3-yl)methanol in anhydrous DCM under atmosphere. Cool to 0°C.
- Addition: Add

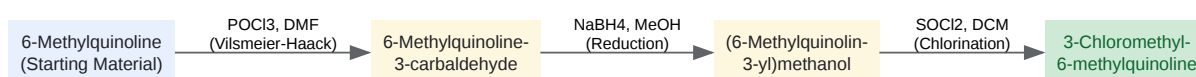
dropwise over 20 minutes. The reaction is exothermic; maintain temperature < 10°C.
- Reflux: Allow to warm to Room Temperature (RT), then reflux gently for 2 hours. Monitor conversion by TLC (Hexane:EtOAc 7:3).
- Workup (Critical):
 - Option A (Free Base): Quench carefully with saturated

(gas evolution!). Extract with DCM. Dry over

and concentrate in vacuo.
 - Option B (HCl Salt - Recommended): Evaporate solvent and excess

directly. Triturate the residue with diethyl ether to precipitate the hydrochloride salt. Filter and dry under vacuum.

Synthesis Workflow Diagram



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Figure 1: Step-wise synthetic pathway from 6-methylquinoline to the target chloromethyl derivative.^{[1][3]}

Part 5: Handling, Stability & Safety (MSDS Summary)

Stability & Storage

- **Hydrolysis Risk:** The C-Cl bond is labile. Exposure to moisture will revert the compound to the alcohol (methanol derivative) and release HCl gas.
- **Storage Conditions:** Store at -20°C under inert atmosphere (Argon/Nitrogen).
- **Preferred Form:** The Hydrochloride salt is significantly more stable than the free base oil.

Safety Hazards

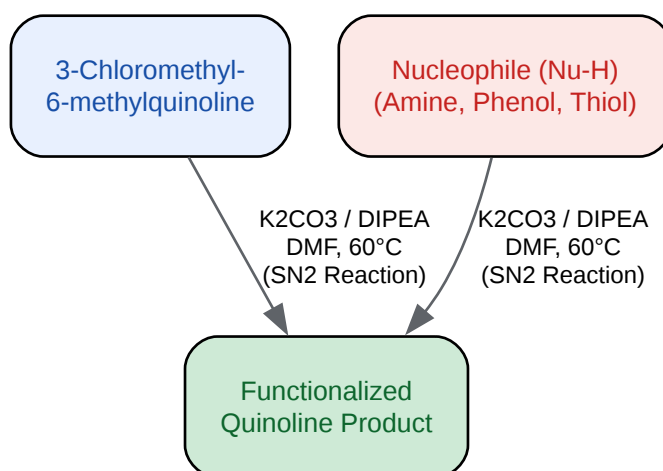
- **Skin/Eye Irritant:** Causes severe skin burns and eye damage (Category 1B).
- **Lachrymator:** Benzylic halides are potent tear agents. Handle only in a fume hood.
- **Respiratory Sensitizer:** Inhalation of dust/mist may cause allergy or asthma symptoms.

Part 6: Applications in Drug Discovery

This compound serves as a "warhead" or linker in medicinal chemistry:

- **Alkylation of Amines:** Reacts with secondary amines to form tertiary amine pharmacophores (e.g., in antimalarial or anticancer kinase inhibitors).
- **Phenolic Alkylation:** Reacts with phenols to form ether linkages.

Reaction Scheme: Nucleophilic Substitution



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Figure 2: General reactivity profile for nucleophilic substitution reactions.

References

- National Center for Biotechnology Information. (2025). PubChem Compound Summary for CID 7059, 6-Methylquinoline. Retrieved from [[Link](#)]

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Sources

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- 2. 1,4-Butanediol | HO(CH₂)₄OH | CID 8064 - PubChem [pubchem.ncbi.nlm.nih.gov]
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